

Application Notes and Protocols for Intracellular pH Measurement Using 6-Carboxynaphthofluorescein

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Compound of Interest

Compound Name: 6-Carboxynaphthofluorescein

Cat. No.: B15338886

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These application notes provide a detailed protocol for the measurement of intracellular pH (pHi) using the fluorescent indicator **6-Carboxynaphthofluorescein** (CNF). This document is intended for researchers, scientists, and drug development professionals engaged in cellular biology and physiology research.

Introduction

Intracellular pH is a critical parameter that regulates a multitude of cellular processes, including enzyme activity, ion transport, cell proliferation, and apoptosis.^{[1][2]} **6-**

Carboxynaphthofluorescein (CNF) is a fluorescent pH indicator that exhibits pH-dependent spectral properties, making it a valuable tool for monitoring dynamic changes in intracellular pH.^{[3][4]} CNF is particularly useful for measurements in the slightly alkaline range, with a pKa of approximately 7.6.^{[3][4]} The dye's fluorescence shifts from shorter wavelengths in acidic or neutral environments to longer, red fluorescence in alkaline conditions, allowing for ratiometric measurements that provide a robust and quantitative assessment of pHi, independent of dye concentration and cell path length.^[5]

Principle of Measurement

The protocol is based on the use of the cell-permeant diacetate form of CNF (**6-Carboxynaphthofluorescein** diacetate). This non-fluorescent and hydrophobic molecule readily crosses the cell membrane. Once inside the cell, ubiquitous intracellular esterases

cleave the acetate groups, converting the molecule into its fluorescent, membrane-impermeant form, **6-Carboxynaphthofluorescein**. This process effectively traps the dye within the cytosol.

The fluorescence intensity of CNF is a function of the surrounding pH. By measuring the fluorescence at two different excitation or emission wavelengths, a ratio can be calculated. This ratio is then correlated to a specific pH_i value using a calibration curve. This ratiometric approach minimizes variations due to dye loading, cell thickness, and photobleaching.

Quantitative Data

The following table summarizes the key properties of **6-Carboxynaphthofluorescein** for intracellular pH measurements.

Property	Value	Reference(s)
pKa	~7.6	[3][4]
Excitation Wavelength (Acidic/Neutral)	~512 nm	
Emission Wavelength (Acidic/Neutral)	~567 nm	
Excitation Wavelength (Alkaline, pH > 9)	~598 nm	[4]
Emission Wavelength (Alkaline, pH > 9)	~668 nm	[3][4]
Molecular Weight	476.43 g/mol	

Experimental Protocols

This section provides detailed methodologies for cell preparation, dye loading, fluorescence measurement, and in situ calibration.

- **CNF Diacetate Stock Solution:** Prepare a 1 mM stock solution of **6-Carboxynaphthofluorescein** diacetate in anhydrous dimethyl sulfoxide (DMSO). Store in small aliquots at -20°C, protected from light and moisture.

- **Physiological Buffer:** A balanced salt solution such as Hank's Balanced Salt Solution (HBSS) or a HEPES-buffered saline (e.g., 140 mM NaCl, 5 mM KCl, 1 mM MgCl₂, 1 mM CaCl₂, 10 mM HEPES, 5 mM Glucose, pH 7.4) is recommended.
- **Calibration Buffers:** Prepare a series of high-potassium calibration buffers with varying pH values (e.g., pH 6.0, 6.5, 7.0, 7.5, 8.0, 8.5). A typical composition is 120 mM KCl, 20 mM NaCl, 1 mM MgCl₂, 1 mM CaCl₂, 20 mM of a suitable buffer (e.g., MES for acidic pH, HEPES for neutral pH, and Trizma for alkaline pH).^[6]
- **Nigericin Stock Solution:** Prepare a 10 mM stock solution of nigericin in ethanol. Store at -20°C. Nigericin is a K⁺/H⁺ ionophore used to equilibrate intracellular and extracellular pH.^[1]
- **Cell Culture:** Plate cells on a suitable imaging substrate (e.g., glass-bottom dishes or coverslips) and allow them to adhere overnight in a CO₂ incubator at 37°C.
- **Dye Loading:**
 - Warm the physiological buffer to 37°C.
 - Prepare the loading solution by diluting the CNF diacetate stock solution to a final concentration of 1-5 µM in the pre-warmed physiological buffer. It is crucial to vortex the solution immediately after adding the stock to prevent precipitation.
 - Remove the culture medium from the cells and wash once with the physiological buffer.
 - Add the CNF diacetate loading solution to the cells.
 - Incubate for 30-60 minutes at 37°C in a CO₂ incubator, protected from light. The optimal loading time and concentration may vary depending on the cell type and should be determined empirically.
- **Washing:**
 - After incubation, remove the loading solution and wash the cells twice with the physiological buffer to remove any extracellular dye.

- Add fresh physiological buffer to the cells and incubate for an additional 30 minutes at room temperature to allow for complete de-esterification of the dye.
- The cells are now ready for fluorescence measurements.

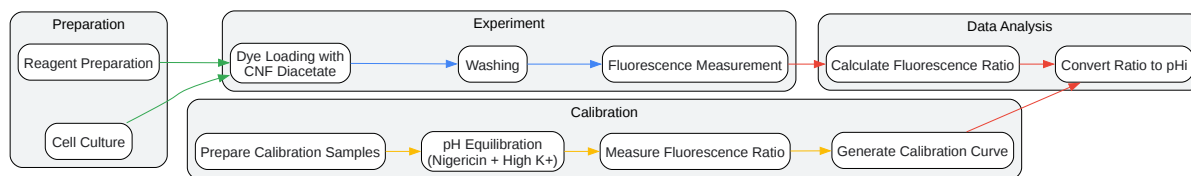
The specific settings for fluorescence measurement will depend on the instrumentation used (fluorescence microscope, plate reader, or flow cytometer).

- Instrumentation Setup:
 - For ratiometric imaging with a fluorescence microscope, use appropriate filter sets for the two excitation or emission wavelengths of CNF. For example, excite at ~490 nm and ~540 nm while collecting emission at ~630 nm, or excite at a single wavelength and collect emission at two distinct wavelengths.
 - Set the camera acquisition parameters, such as exposure time and gain, to obtain a good signal-to-noise ratio without saturating the detector.[7]
- Image Acquisition:
 - Acquire images at the selected wavelengths. It is important to minimize photobleaching by using the lowest possible excitation intensity and exposure time.
 - For dynamic studies, acquire images at regular time intervals.
- Data Analysis:
 - Correct for background fluorescence by subtracting the average intensity of a region of interest outside the cells from the intensity values within the cells.
 - Calculate the ratio of the fluorescence intensities (e.g., Intensity at Excitation 1 / Intensity at Excitation 2).
 - Convert the ratio values to pHi using the calibration curve.

An in situ calibration is essential to accurately determine the intracellular pH.

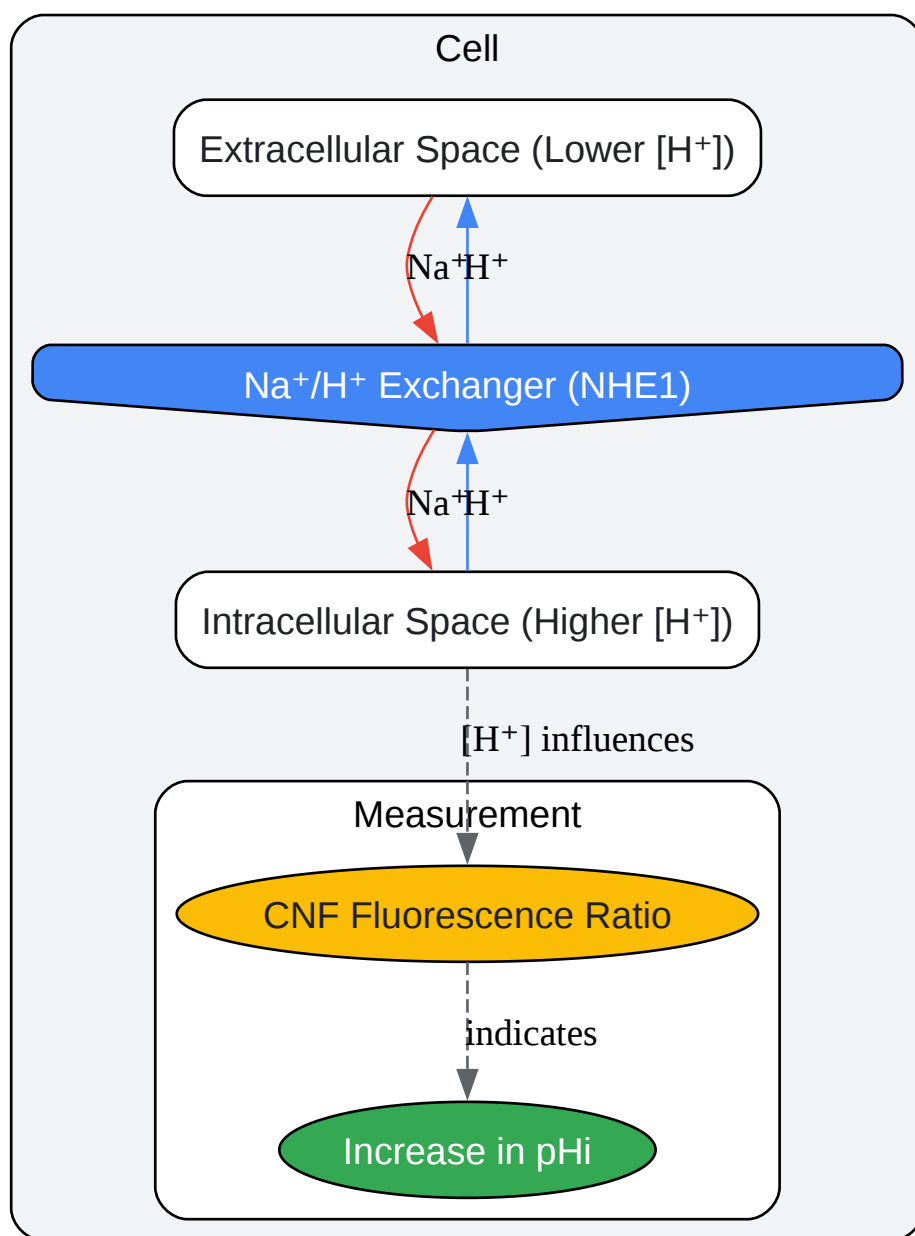
- Prepare Calibration Samples: Load a separate set of cells with CNF diacetate as described in section 4.2.
- Equilibrate pH:
 - Replace the physiological buffer with the high-potassium calibration buffers of known pH.
 - Add nigericin to each calibration buffer to a final concentration of 10 μ M. This will clamp the intracellular pH to the pH of the extracellular buffer.
 - Incubate for 5-10 minutes to allow for pH equilibration.
- Measure Fluorescence: Measure the fluorescence intensity ratio for each calibration point as described in section 4.3.
- Generate Calibration Curve: Plot the measured fluorescence ratios against the corresponding pH values of the calibration buffers. Fit the data to a sigmoidal curve to generate the calibration curve. This curve can then be used to convert the experimental fluorescence ratios of your samples to intracellular pH values.

Visualizations



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Caption: Experimental workflow for intracellular pH measurement.



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Caption: Na⁺/H⁺ exchanger activity monitoring.

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References

- 1. Fluorescence Measurement and Calibration of Intracellular pH in Starfish Oocytes - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Ratiometric fluorescent probes for pH mapping in cellular organelles - Analyst (RSC Publishing) [pubs.rsc.org]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Probes Useful at Near-Neutral pH—Section 20.2 | Thermo Fisher Scientific - RU [thermofisher.com]
- 5. mdpi.com [mdpi.com]
- 6. Fluorescence Lifetime-Resolved pH Imaging of Living Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Microscope Camera Best Practices for Fluorescence Imaging | Olympus LS [evidentscientific.com]
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